Strategic Synthesis of 2-(3-Aminophenyl)acetic Acid: A Homologation-Reduction Guide

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Compound of Interest

Compound Name:	*2-(3-Aminophenyl)acetic acid hydrochloride*
CAS No.:	*857554-56-4*
Cat. No.:	*B1521457*

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Executive Summary

Target Molecule: 2-(3-aminophenyl)acetic acid (CAS: 30077-08-8) Starting Material: 3-nitrobenzaldehyde (CAS: 99-61-6) Molecular Weight: 151.12 g/mol

151.16 g/mol Key Synthetic Challenge: The transformation requires two distinct operations:[1]

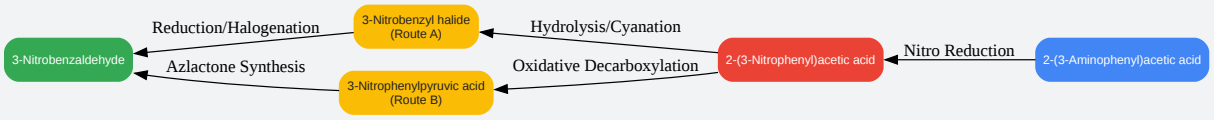
- C1-Homologation: Extending the aldehyde carbon (Ar-CHO) to an acetic acid moiety (Ar-CH COOH).
- Chemoselective Reduction: Reducing the nitro group (-NO) to an amine (-NH) without compromising the carboxylic acid or intermediate functionalities.

This guide details two primary pathways: the Classical Cyanide Homologation (Standard Industrial Route) and the Erlenmeyer-Plöchl Azlactone Route (Cyanide-Free Alternative).

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Retrosynthetic Analysis

The synthesis is best approached by disconnecting the acetic acid side chain. The nitro group is maintained as a "masked" amine throughout the homologation sequence to prevent nucleophilic interference (e.g., Schiff base formation) by the amine on the aldehyde or alkyl halide intermediates.



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Figure 1: Retrosynthetic disconnection showing the two divergent strategies for carbon chain extension.

Pathway A: The Classical Cyanide Homologation (Industrial Standard)

This pathway is the most robust for scale-up, utilizing standard unit operations. It proceeds via the reduction of the aldehyde to an alcohol, conversion to a halide, cyanide displacement, and hydrolysis.[2]

Phase 1: Reduction & Halogenation

Objective: Convert the electrophilic aldehyde to a nucleophilic-susceptible benzyl halide.

- Reduction: 3-Nitrobenzaldehyde is reduced to 3-nitrobenzyl alcohol using Sodium Borohydride (NaBH

) in methanol.

  - Mechanism:[2][3][4][5][6][7][8][9] Hydride transfer to the carbonyl carbon.

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- Control: Maintain temperature <20°C to minimize esterification side reactions if acid is present.

- Halogenation: The alcohol is converted to 3-nitrobenzyl chloride (or bromide) using Thionyl Chloride (SOCl

) or Phosphorus Tribromide (PBr

).

  - Causality: The -OH group is a poor leaving group; conversion to -Cl/-Br activates the methylene position for S

    2 attack.

Phase 2: Carbon Extension (Cyanation)

Objective: Introduce the requisite extra carbon atom.

- Reagents: Sodium Cyanide (NaCN), catalytic Tetrabutylammonium bromide (TBAB).
- Conditions: Phase Transfer Catalysis (PTC) in Toluene/Water or aqueous Ethanol.
- Reaction: S

  2 displacement of the halide by the cyanide ion to form 3-nitrophenylacetonitrile.
- Safety Critical: This step generates a nitrile intermediate. Strict pH control (>10) is required to prevent HCN gas evolution.

Phase 3: Hydrolysis & Nitro Reduction

Objective: Convert the nitrile to the acid and the nitro group to the amine.

- Hydrolysis: The nitrile is hydrolyzed to 2-(3-nitrophenyl)acetic acid using concentrated HCl or H

  SO

  at reflux.

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- Reduction: The nitro group is reduced to the amine.[7]
  - Method A (Catalytic Hydrogenation): H

    (3 atm), 10% Pd/C, Ethanol. Note: High yields, but requires pressure equipment.
  - Method B (Béchamp Reduction): Iron powder (Fe), dilute Acetic Acid, reflux.[2][10] Note: Cheaper, highly selective, avoids reducing the aromatic ring.

Pathway B: The Erlenmeyer-Plöchl Azlactone Route (Cyanide-Free)

This pathway avoids toxic cyanides and is preferred for laboratories lacking high-containment facilities. It utilizes the condensation of the aldehyde with N-acetylglycine (hippuric acid derivative).

Phase 1: Azlactone Formation

Reaction: 3-Nitrobenzaldehyde + N-Acetylglycine

Azlactone Intermediate.

- Mechanism:[2][3][4][5][6][8][9] Perkin-type condensation followed by cyclization. The resulting azlactone (oxazolone) contains the 3-carbon skeleton (Cinnamic framework) but with nitrogen incorporated.

Phase 2: Hydrolysis & Oxidative Decarboxylation

Objective: Convert the azlactone to the 2-carbon acetic acid chain.

- Hydrolysis: The azlactone is hydrolyzed (dilute HCl) to 3-nitrophenylpyruvic acid (an

  -keto acid).
- Oxidative Decarboxylation: Treatment with Hydrogen Peroxide (H

  O

) in NaOH.

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- Mechanism:[2][3][4][5][6][7][8][9] The H

  O

  attacks the

  -keto group, leading to decarboxylation and formation of 2-(3-nitrophenyl)acetic acid.

- Yield Note: This step effectively excises the "extra" carbon introduced by the glycine, leaving the desired acetic acid chain.

Detailed Experimental Protocols

Protocol A: Cyanide Route (3-Step Sequence)[6]

Step 1: 3-Nitrobenzyl Alcohol

- Dissolve 3-nitrobenzaldehyde (15.1 g, 100 mmol) in Methanol (150 mL).
- Cool to 0°C. Add NaBH

  (1.9 g, 50 mmol) portion-wise over 30 mins.
- Stir for 1 hr. Quench with 1N HCl. Extract with EtOAc.
- Checkpoint: TLC should show disappearance of aldehyde (Rf ~0.6 in 3:1 Hex/EtOAc).

Step 2: 3-Nitrophenylacetonitrile

- Convert alcohol to chloride: Reflux alcohol (100 mmol) with SOCl

  (150 mmol) in DCM for 3 hrs. Evaporate volatiles.[9]
- Dissolve crude chloride in Toluene (100 mL). Add TBAB (1.6 g, 5 mol%).
- Add solution of NaCN (7.35 g, 150 mmol) in Water (20 mL).
- Reflux vigorously for 4 hrs (PTC conditions).
- Safety: Treat aqueous waste with bleach (NaOCl) to destroy residual cyanide.

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Step 3: Hydrolysis & Reduction (One-Pot Fe/Acid)

- Suspend nitrile (10 mmol) in 20% HCl (30 mL). Reflux 4 hrs to form 3-nitrophenylacetic acid (precipitates upon cooling).
- Reduction: Dissolve the isolated acid (10 mmol) in Water (50 mL) and Acetic Acid (2 mL).
- Add Iron powder (30 mmol, 1.68 g) and heat to 90°C for 2 hrs.
- Basify with Na

  CO

  to pH 9, filter hot (remove Iron oxides).
- Acidify filtrate with Acetic Acid to pH 5-6 to precipitate 2-(3-aminophenyl)acetic acid. Recrystallize from H

  O.[11]

Protocol B: Azlactone Route

Step 1: Azlactone Synthesis

- Mix 3-nitrobenzaldehyde (0.1 mol), N-acetylglycine (0.1 mol), anhydrous NaOAc (0.08 mol), and Acetic Anhydride (0.25 mol).
- Heat on a steam bath (100°C) for 2 hrs. The mixture solidifies.
- Add cold water, break up the mass, filter the yellow azlactone.

Step 2: Conversion to Arylacetic Acid

- Reflux azlactone in 10% NaOH (excess) for 4 hrs (Hydrolysis to keto-acid).
- Cool to 10°C. Add 30% H

  O

  (1.2 eq) dropwise.

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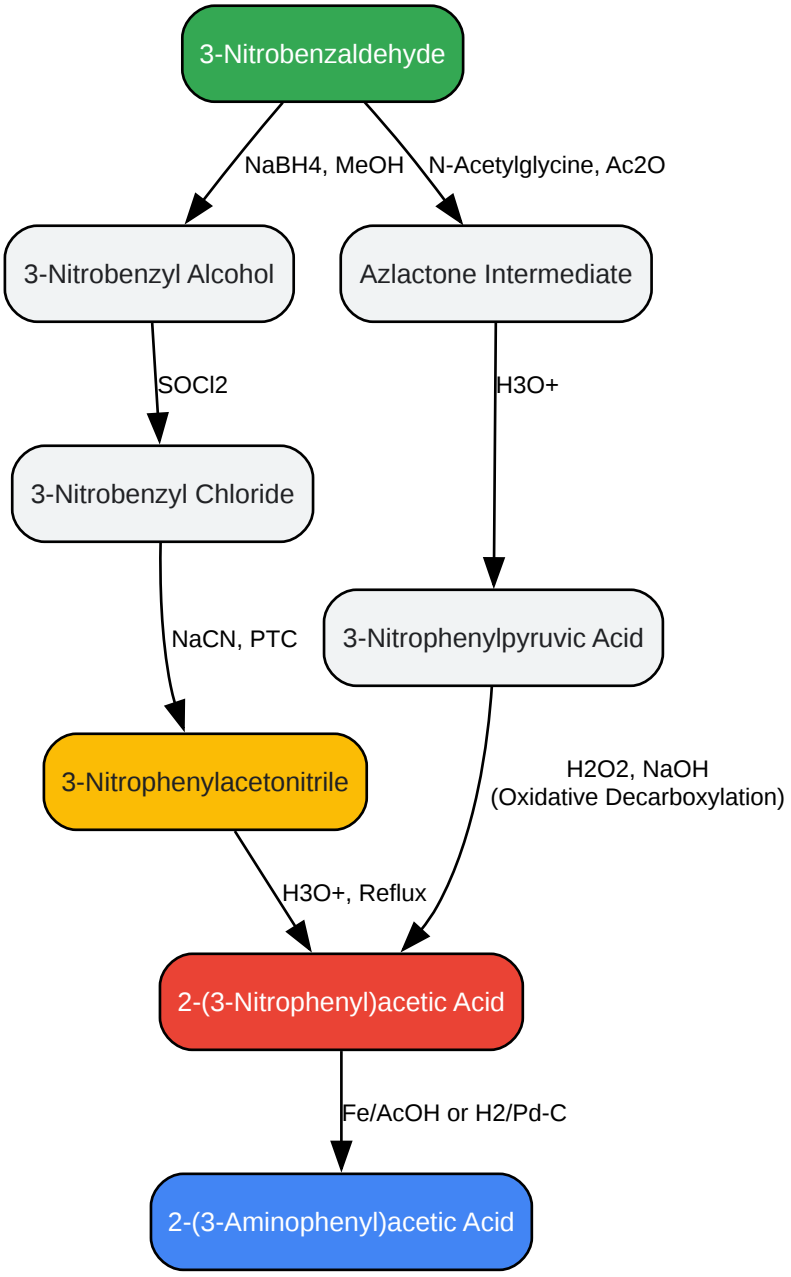
- Stir 2 hrs. Acidify with HCl. Extract 2-(3-nitrophenyl)acetic acid.
- Final Reduction: Proceed as in Protocol A (Fe/AcOH or H /Pd).

Comparative Analysis of Pathways

Feature	Pathway A: Cyanide Homologation	Pathway B: Azlactone (Erlenmeyer)
Overall Yield	High (55-65%)	Moderate (40-50%)
Step Count	4 (Red -> Hal -> CN -> Hyd/Red)	3 (Azlactone -> Ox-Decarb -> Red)
Atom Economy	High	Lower (Loss of glycine fragment)
Safety Profile	High Risk (Cyanide, HCN)	Moderate Risk (Peroxides)
Scalability	Excellent (Industrial Standard)	Good (Lab/Pilot Scale)
Key Impurity	Residual Cyanide, Benzyl halide	Benzoic acid (from oxidation)

Visualization of Reaction Logic[7]

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Figure 2: Process flow diagram comparing the Cyanide Homologation (Left) and Azlactone (Right) pathways.

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- Preparation of 3-Nitrophenylacetic Acid (Cyanide Route Precedent)
  - Source: Organic Syntheses, Coll.[11][12] Vol. 1, p. 406 (1941).

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- Relevance: Establishes the hydrolysis protocol for nitrophenylacetonitriles.
- Link:[Link]

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  - Relevance: Details the reduction of p-nitrophenylacetic acid, directly applicable to the meta-isomer.
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